

3-(Phenyldiazenyl)aniline: Technical Profile & Synthetic Guide

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Compound of Interest

Compound Name: 3-(Phenyldiazenyl)aniline

CAS No.: 2835-59-8

Cat. No.: B13684321

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Executive Summary

3-(Phenyldiazenyl)aniline is an asymmetric azo compound featuring an amino group at the meta position relative to the azo linkage. Unlike its para-isomer (4-aminoazobenzene), which is a potent carcinogen and industrial dye, the meta-isomer exhibits distinct electronic decoupling and reduced mutagenicity. This molecule serves as a critical model in photoswitching kinetics (due to its robust E/Z isomerization) and as a negative control in genotoxicity assays, validating the structural requirements for azo-dye carcinogenesis.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Data
CAS Registry Number	2835-59-8
IUPAC Name	3-(Phenyldiazenyl)aniline
Synonyms	3-Aminoazobenzene, -Aminoazobenzene, -Phenylazoaniline
Molecular Formula	C H N
Molecular Weight	197.24 g/mol
SMILES	<chem>Nc1cccc(N=Nc2ccccc2)c1</chem>
InChI Key	QPQKUYVSJWQSDY-UHFFFAOYSA-N

Physicochemical Constants[2][7][9]

Parameter	Value	Notes
Physical State	Orange Prisms/Crystals	Distinct from the yellow needles of the para-isomer.
Melting Point	57.0 °C	Significantly lower than 4-aminoazobenzene (123–126 °C).
Solubility	Soluble in ethanol, ether, benzene.[1]	Poorly soluble in water.
pKa (Conjugate Acid)	~2.8	Weakly basic; protonation occurs at the azo nitrogen.
UV-Vis	318 nm (EtOH)	transition. Blue-shifted vs. para-isomer (385 nm).

Spectroscopic Characterization

UV-Vis Absorption & Electronic Structure

The position of the amino group critically alters the conjugation pathway.

- Transition (318 nm): In 3-aminoazobenzene, the meta-amino group is electronically decoupled from the azo system compared to the para-isomer. This results in a hypsochromic (blue) shift, making the spectrum resemble unsubstituted azobenzene (~320 nm).
- Transition (~440 nm): A weak, forbidden band responsible for the orange color.
- Photoisomerization: Irradiation at
triggers rapid trans (
)
cis (
) isomerization.

NMR Signature (¹H NMR, 300 MHz, CDCl₃)

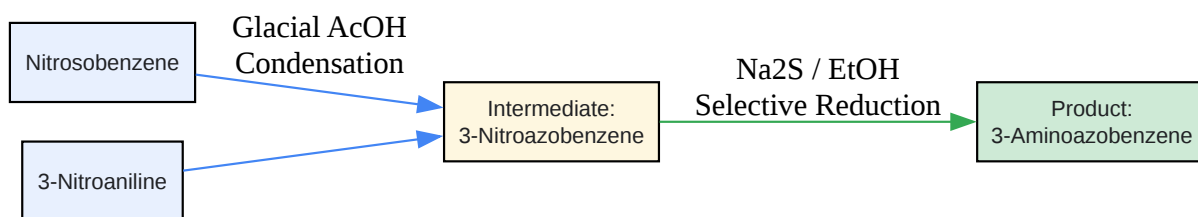
- 3.8 ppm (Broad s, 2H): -NH
protons.
- 6.8–7.9 ppm (m, 9H): Aromatic protons. The meta-substitution pattern creates a complex multiplet structure distinct from the AA'BB' system of the para-isomer.

Synthetic Methodology

Direct coupling of benzenediazonium chloride with aniline yields almost exclusively the para-isomer. Therefore, the synthesis of the meta-isomer requires a selective reduction strategy starting from 3-nitroazobenzene.

Reaction Scheme

The synthesis proceeds via the Mills Reaction (condensation) followed by the Zinin Reduction.



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Figure 1: Synthetic pathway for 3-aminoazobenzene avoiding para-isomer contamination.

Detailed Protocol

Step 1: Synthesis of 3-Nitroazobenzene

- Reagents: Dissolve nitrosobenzene (10 mmol) and 3-nitroaniline (10 mmol) in glacial acetic acid (20 mL).
- Condensation: Stir the mixture at room temperature for 12–24 hours. The solution will darken as the azo linkage forms.
- Workup: Pour the reaction mixture into ice-cold water (100 mL). The crude 3-nitroazobenzene precipitates as a yellow-orange solid.
- Purification: Filter and recrystallize from ethanol. (Yield: ~60–70%).

Step 2: Selective Reduction (Zinin Reduction)

Note: Standard catalytic hydrogenation (H

/Pd-C) may cleave the azo bond to form diamines. Sulfide reduction is preferred for chemoselectivity.

- Preparation: Dissolve 3-nitroazobenzene (5 mmol) in boiling ethanol (30 mL).
- Reduction: Add a solution of sodium sulfide nonahydrate (Na

S·9H

O, 15 mmol) in water (5 mL) dropwise to the refluxing solution.

- Reflux: Continue refluxing for 1–2 hours. Monitor by TLC (disappearance of nitro compound).
- Isolation: Cool the mixture and remove ethanol under reduced pressure. Extract the residue with diethyl ether.
- Purification: Wash the ether layer with water, dry over MgSO₄

, and evaporate. Recrystallize the residue from benzene/petroleum ether to obtain 3-aminoazobenzene as orange prisms (MP 57 °C).

Biological & Toxicological Profile

Mutagenicity: The "Para-Quinoid" Hypothesis

3-Aminoazobenzene is widely cited in toxicology as a negative control for azo dye carcinogenicity.

- Mechanism of Action (Para): 4-Aminoazobenzene is oxidized by cytochrome P450 to an -hydroxy intermediate, which esterifies and decomposes into a highly electrophilic nitrenium ion. This ion is resonance-stabilized by a quinoid structure involving the azo linkage, allowing it to form DNA adducts (specifically at C8-guanine).
- Mechanism of Inactivity (Meta): In 3-aminoazobenzene, the meta position prevents the resonance delocalization required to stabilize the nitrenium ion intermediate. A quinoid structure cannot form across the meta position. Consequently, 3-aminoazobenzene is generally non-mutagenic in *Salmonella typhimurium* strains (TA98, TA100) where the para-isomer is positive.

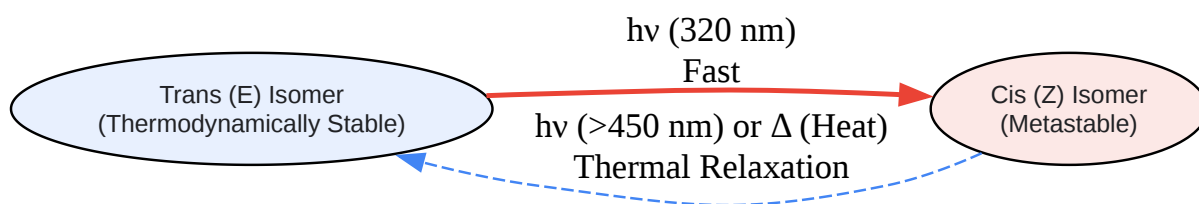
Metabolic Pathway

In vivo, the azo bond is subject to cleavage by azoreductases (hepatic or intestinal flora):

Both metabolites are excreted, but 1,3-phenylenediamine is significantly less carcinogenic than the split products of "Butter Yellow" (N,N-dimethyl-4-aminoazobenzene).

Applications in Photoswitching

The molecule is a robust photoswitch, utilized when the strong conjugation of para-aminoazobenzenes is undesirable (e.g., to avoid fluorescence quenching or spectral overlap).



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Figure 2: Reversible photoisomerization cycle of 3-aminoazobenzene.

References

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Sources

- [1. 4-Aminoazobenzene | C12H11N3 | CID 6051 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

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